

# Application Note: Characterization of Nematic Liquid Crystal Textures using Polarized Optical Microscopy (POM)

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## Compound of Interest

Compound Name:	1-n-Pentyl-4-(trifluoromethyl)benzene
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## Abstract

Nematic liquid crystals represent a unique state of matter, exhibiting long-range orientational order while maintaining fluidity.<sup>[1][2]</sup> This anisotropy is the source of their profound technological impact, particularly in display technologies.<sup>[2][3][4]</sup> Polarized Optical Microscopy (POM) is the cornerstone technique for characterizing these materials, providing direct, real-space visualization of the molecular arrangement, or "texture."<sup>[5]</sup> This application note provides a comprehensive guide for researchers, scientists, and drug development professionals on the principles and protocols for analyzing nematic liquid crystal textures with POM. It details the optical principles of birefringence, explains the origins of characteristic nematic textures such as Schlieren and threaded patterns, provides step-by-step protocols for sample preparation and microscope alignment, and offers insights into texture interpretation.

# Part 1: Foundational Principles of POM for Nematic Liquid Crystals

## The Polarizing Optical Microscope Setup

A standard polarizing optical microscope is distinguished by two key components: a Polarizer and an Analyzer.[1] The polarizer, situated below the sample stage, filters incoming unpolarized light, allowing only light waves vibrating in a single plane to pass. The analyzer is placed after the objective and is oriented with its transmission axis perpendicular (at 90°) to that of the polarizer.[1] This "crossed polars" configuration results in a completely dark field of view, as the light that passes the polarizer is blocked by the analyzer.[6]

## Birefringence: The Key to Visualization

Nematic liquid crystals are optically anisotropic, meaning their refractive index depends on the direction of light propagation relative to the molecular orientation.[7][8] This property is called birefringence.[7][8] The average direction of the long axes of the rod-shaped molecules is known as the director (n).[6][9]

When plane-polarized light enters a birefringent material, it is split into two components that travel at different speeds and are polarized in mutually perpendicular directions: the ordinary ray (o-ray) and the extraordinary ray (e-ray).[9][10] This difference in speed creates a phase shift, or optical path difference (retardation), between the two rays.[11] Upon exiting the sample, these rays recombine. Because of the phase shift, the resulting light is generally elliptically polarized and can now pass through the analyzer to some extent, rendering the anisotropic regions of the sample visible against the dark background.[1][6]

## Interference Colors and the Michel-Lévy Chart

The observed brightness and color of a liquid crystal under POM depend on the magnitude of the retardation. This, in turn, is a function of the material's birefringence ( $\Delta n$ ) and the sample thickness (t).[12] The specific colors that appear are known as interference colors. These arise because some wavelengths of light interfere destructively after passing through the analyzer, while others interfere constructively.[7][11]

The Michel-Lévy chart is an indispensable tool that graphically relates birefringence, thickness, and retardation, allowing researchers to estimate one value if the other two are known.[8][11]

[12][13] For nematic liquid crystals, which often have very high birefringence, the observed colors can be "high-order white," though distinct colors can be seen in thin samples or near phase transitions where birefringence changes significantly with temperature.[7][8]

## Part 2: A Guide to Nematic Textures and Their Origins

The textures observed in nematic liquid crystals are a direct map of the director field's projection onto the viewing plane. Variations in the director's orientation lead to contrasting bright and dark regions.[14] These textures are often characterized by topological defects, known as disclinations, which are points or lines where the director orientation is undefined.[15] [16][17]

### The Schlieren Texture

The most iconic nematic texture is the Schlieren texture, characterized by dark brushes that emanate from point-like centers.[6][18][19]

- Origin: These textures arise from point defects where the director field is singular.[16] The dark brushes are regions where the local director is aligned parallel to either the polarizer or the analyzer, resulting in light extinction.[18][19]
- Interpretation: The number of brushes emanating from a point defect reveals its topological strength,  $s$ . A defect with two brushes has a strength of  $s = \pm 1/2$ , while a defect with four brushes has a strength of  $s = \pm 1$ . [18][20] By rotating the microscope stage, one can determine the sign of the defect: brushes from positive defects rotate in the same direction as the stage, while those from negative defects rotate in the opposite direction.[18]

### The Threaded Texture

As its name suggests, this texture is characterized by the appearance of dark, thread-like lines. [4][14][21]

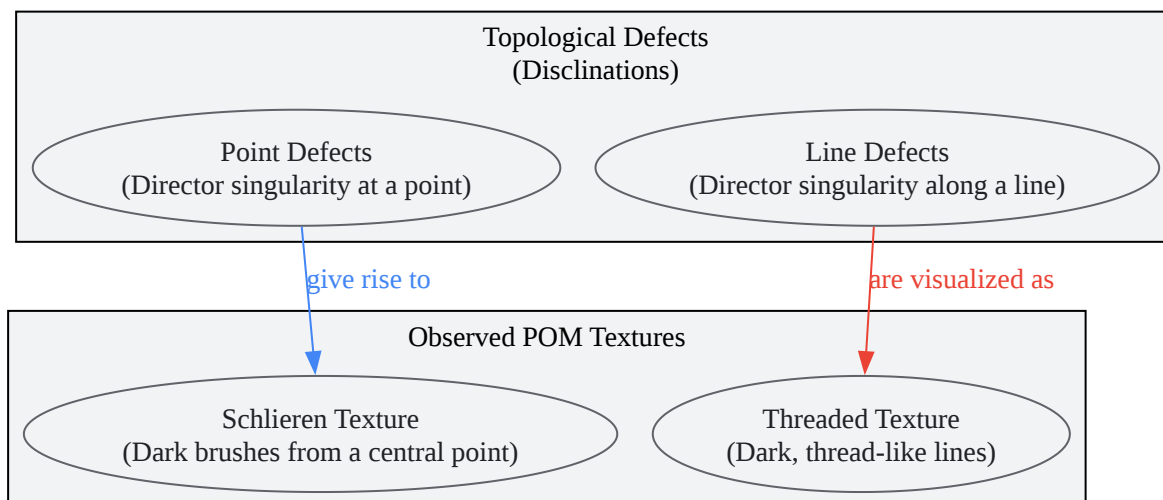
- Origin: The "threads" are disclination lines, which are linear defects in the director field.[14] [17][22] They represent abrupt changes in molecular orientation.

- Interpretation: This texture is often seen when a nematic phase is formed from a higher-order phase or under shear. The threads trace the paths of these linear defects through the material.

## The Marbled Texture

This texture appears more uniform and less defined than the Schlieren or threaded textures. [23] It often features ill-defined domains of varying brightness.

- Origin: The marbled texture is common when a nematic phase is formed by heating a crystalline solid. [23] It represents a fine-grained structure with a high density of small, disoriented domains.
- Interpretation: This texture is often a transitional or non-equilibrium state. Over time, or with gentle heating (annealing), it may evolve into a more stable Schlieren texture as the domains grow and defects annihilate.



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Caption: Relationship between topological defects and observed POM textures.

## Part 3: Protocols for POM Analysis of Nematic Liquid Crystals

### Materials and Equipment

- **Microscope:** A research-grade polarizing optical microscope equipped with a rotating stage, high-quality polarizers, and a set of objectives (e.g., 5x, 10x, 20x).
- **Illumination:** A properly aligned Köhler illumination system.[24][25]
- **Sample Holder:** Standard microscope slides (e.g., 75x25 mm) and coverslips (e.g., 22x22 mm). For repeatable thickness, spacers like polymer films can be used.[9]
- **Heating Stage (Optional but Recommended):** A hot stage for precise temperature control to observe phase transitions.
- **Sample:** The nematic liquid crystal compound.
- **Tools:** Spatula, hot plate, lint-free wipes, and appropriate solvents for cleaning.

### Protocol for Sample Preparation (Untreated Surface Method)

This protocol aims to create a "frustrated" sample where the liquid crystal is not uniformly aligned by the surfaces, allowing for the spontaneous formation of characteristic textures.

- **Cleaning:** Thoroughly clean a microscope slide and coverslip to remove any dust or organic residues. Use a solvent like isopropanol followed by drying with a stream of nitrogen or clean air.
- **Sample Deposition:** If the liquid crystal is solid at room temperature, place a small amount (a few milligrams) onto the center of the microscope slide.
- **Heating to Isotropic Phase:** Place the slide on a calibrated hot plate or hot stage and heat it above the nematic-to-isotropic phase transition temperature. The sample will become a clear, non-birefringent liquid.

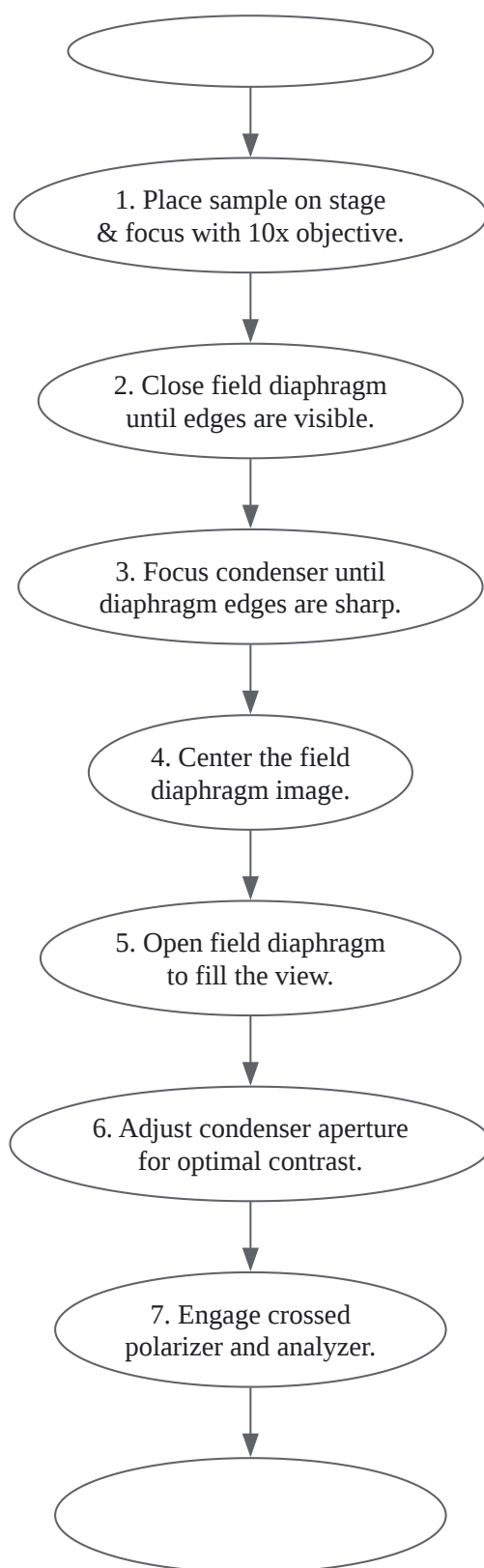
- **Applying the Coverslip:** Carefully place a clean coverslip over the molten isotropic droplet. The liquid will spread via capillary action to form a thin film. The goal is a film thickness of approximately 5-20  $\mu\text{m}$ .
- **Cooling:** Carefully transfer the slide to the microscope stage (if using a separate hot plate). As the sample cools, it will transition into the nematic phase. Observe this process through the microscope. The characteristic textures will form as the nematic domains nucleate and grow.[\[26\]](#)

## Protocol for Microscope Setup and Image Acquisition

Proper microscope alignment is critical for high-quality, artifact-free images.

- **Köhler Illumination Setup:** This is the most crucial step for achieving even illumination and optimal contrast and resolution.[\[25\]](#)[\[27\]](#)[\[28\]](#)
  - Place the prepared sample slide on the stage and focus on the sample using a low-power objective (e.g., 10x).[\[28\]](#)[\[29\]](#)
  - Close down the field diaphragm until its edges are visible in the field of view.
  - Focus the condenser by moving it up or down until the edges of the field diaphragm appear sharp.[\[28\]](#)[\[29\]](#)
  - Center the image of the field diaphragm using the condenser centering screws.
  - Open the field diaphragm until it just fills the entire field of view.
  - Adjust the condenser (aperture) diaphragm to control contrast. For most applications, setting it to about 70-80% of the objective's numerical aperture is a good starting point.
- **Engage Polarizers:** Insert the polarizer and analyzer into the light path and ensure they are in the "crossed" position (maximum extinction).
- **Observation and Image Capture:**
  - Observe the textures that have formed. Rotate the stage to see how the bright and dark regions change, which provides information about the local director orientation.[\[1\]](#)

- Use the digital camera attached to the microscope to capture images. Ensure correct exposure settings to avoid saturation in bright areas while still capturing detail in darker regions.



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Caption: Workflow for setting up Köhler illumination for POM.

## Data Interpretation: A Summary Table

Texture Type	Key Visual Feature	Origin	Interpretation
Schlieren	Dark "brushes" (2 or 4) radiating from point centers.[18]	Point topological defects (disclinations). [16][19]	Reveals the location and strength ( $s=\pm 1/2, \pm 1$ ) of point defects. The director field is singular at the core.
Threaded	Dark, mobile, thread-like lines.[21]	Line topological defects (disclination loops).[14][17]	Indicates the presence of linear defects where the director field is discontinuous.
Marbled	Fine-grained, irregular, birefringent domains.[23]	Rapid nucleation from the isotropic or crystalline phase.	Often a non-equilibrium state with high defect density and small domain size.
Uniform/Planar	Uniform brightness that changes from dark to bright upon 45° stage rotation.[23]	Alignment of the director parallel to the substrate surface.	Indicates a well-aligned sample. Extinction occurs when the director is parallel to the polarizer or analyzer.
Homeotropic	Consistently dark field of view upon stage rotation.[23]	Alignment of the director perpendicular to the substrate surface.	Light propagates along the optic axis of the liquid crystal, so no birefringence is observed.[9][10]

## Part 4: Conclusion

Polarized Optical Microscopy is an indispensable and powerful tool for the qualitative and semi-quantitative analysis of nematic liquid crystals.[5] By understanding the principles of birefringence and the origins of various textures, researchers can gain profound insights into

the molecular order, defect topology, and phase behavior of these fascinating materials. The protocols outlined in this guide provide a robust framework for obtaining clear, interpretable images, forming the foundation for further characterization and application development in materials science and pharmaceuticals.

## References

- DoITPoMS, University of Cambridge. (n.d.). Optical properties – birefringence in chiral nematics. DoITPoMS. Retrieved from [[Link](#)]
- LibreTexts Chemistry. (2022). The Analysis of Liquid Crystal Phases using Polarized Optical Microscopy. Retrieved from [[Link](#)]
- DoITPoMS, University of Cambridge. (n.d.). Optical properties – birefringence in nematics. DoITPoMS. Retrieved from [[Link](#)]
- Meadowlark Optics. (n.d.). Liquid Crystal Operating Principles. Retrieved from [[Link](#)]
- DoITPoMS, University of Cambridge. (n.d.). Michel-Levy Chart. DoITPoMS. Retrieved from [[Link](#)]
- Chandrasekhar, S., et al. (2007). Theory of Birefringence of Nematic Liquid Crystals. Taylor & Francis Online. Retrieved from [[Link](#)]
- Pan, Y., et al. (n.d.). High-birefringence nematic liquid crystal for broadband THz applications. Apollo. Retrieved from [[Link](#)]
- Nehring, J., & Saupe, A. (n.d.). On the schlieren texture in nematic and smectic liquid crystals. RSC Publishing. Retrieved from [[Link](#)]
- Davidson, M.W. (2004). Nematic Liquid Crystal. Molecular Expressions. Retrieved from [[Link](#)]
- Carlton, R.J., et al. (n.d.). Instructional Review: An Introduction to Optical Methods for Characterizing Liquid Crystals at Interfaces. PMC. Retrieved from [[Link](#)]
- LibreTexts Materials Science. (n.d.). Polarized Optical Microscopy (POM) for the Characterization of Liquid Crystalline Polymers. Retrieved from [[Link](#)]

- Aharoni, H., et al. (2023). Tunable three-dimensional architecture of nematic disclination lines. PNAS. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Liquid crystalline artwork. Nematics: (a) Schlieren texture of a.... Retrieved from [[Link](#)]
- Yakovenko, S.Y., et al. (n.d.). PECULIARITIES OF THE SCHLIEREN TEXTURES IN LYOTROPIC NEMATIC MESOPHASES. Retrieved from [[Link](#)]
- DoITPoMS, University of Cambridge. (n.d.). Optical properties – observing defects. DoITPoMS. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Disclination generation from topological patterns created with a spiral.... Retrieved from [[Link](#)]
- DoITPoMS, University of Cambridge. (n.d.). Defects. DoITPoMS. Retrieved from [[Link](#)]
- Wikipedia. (n.d.). Liquid crystal. Retrieved from [[Link](#)]
- Chandrasekhar, S., & Ranganath, G.S. (n.d.). The schlieren texture of nematic liquid crystals. Retrieved from [[Link](#)]
- Dierking, I. (2025). Liquid crystal textures: an overview. Taylor & Francis Online. Retrieved from [[Link](#)]
- Wang, X., et al. (2017). Artificial web of disclination lines in nematic liquid crystals. PMC. Retrieved from [[Link](#)]
- Nikon's MicroscopyU. (n.d.). Polarized Light Microscopy. Retrieved from [[Link](#)]
- Goodby, J.W., et al. (2017). The identification of the sign and strength of disclinations in the schlieren (nucleated domain) texture of the nematic phase. White Rose Research Online. Retrieved from [[Link](#)]
- DoITPoMS, University of Cambridge. (n.d.). Liquid Crystals (all content). DoITPoMS. Retrieved from [[Link](#)]

- Nikon's MicroscopyU. (n.d.). Microscope Alignment for Köhler Illumination. Retrieved from [\[Link\]](#)
- Quora. (2017). What is a nematic liquid crystal? Retrieved from [\[Link\]](#)
- ZEISS. (2020). How to Set Up Koehler Illumination on Your Upright Light Microscope. Retrieved from [\[Link\]](#)
- Thomson, D., & Gompertz, D. (n.d.). Setting up Köhler illumination for a microscope. Retrieved from [\[Link\]](#)
- Alexander, G.P., et al. (2016). Global defect topology in nematic liquid crystals. The Royal Society Publishing. Retrieved from [\[Link\]](#)
- Senders, J., et al. (2021). Accurate polarization preparation and measurement using twisted nematic liquid crystals. Optics Express. Retrieved from [\[Link\]](#)
- Scientifica. (2018). A 6 step guide to Koehler Illumination. Retrieved from [\[Link\]](#)
- ZEISS. (n.d.). Köhler Illumination. ZEISS Microscopy Online Campus. Retrieved from [\[Link\]](#)
- DeVries, G. (2005). DSC and Polarized light microscopy study of liquid crystals. MIT OpenCourseWare. Retrieved from [\[Link\]](#)
- The McCrone Group. (n.d.). The Michel-Lévy Interference Color Chart – Microscopy's Magical Color Key. Retrieved from [\[Link\]](#)
- Evident Scientific. (n.d.). Michel-Levy Birefringence Chart. Retrieved from [\[Link\]](#)
- Davidson, M.W. (2018). Michel-Levy Birefringence Chart - Interactive Java Tutorial. Molecular Expressions. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Interference colour chart. Retrieved from [\[Link\]](#)

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## Sources

- [1. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [2. Liquid crystal - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [3. meadowlark.com \[meadowlark.com\]](https://meadowlark.com)
- [4. quora.com \[quora.com\]](https://quora.com)
- [5. Polarized Optical Microscopy \(POM\) for the Characterization of Liquid Crystalline Polymers – Advances in Polymer Science \[ncstate.pressbooks.pub\]](#)
- [6. doitpoms.ac.uk \[doitpoms.ac.uk\]](https://doitpoms.ac.uk)
- [7. doitpoms.ac.uk \[doitpoms.ac.uk\]](https://doitpoms.ac.uk)
- [8. Michel-Levy Chart \[doitpoms.ac.uk\]](https://doitpoms.ac.uk)
- [9. Instructional Review: An Introduction to Optical Methods for Characterizing Liquid Crystals at Interfaces - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. ocw.mit.edu \[ocw.mit.edu\]](https://ocw.mit.edu)
- [11. One moment, please... \[mccrone.com\]](https://mccrone.com)
- [12. Interference colour chart - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [13. Michel-Levy Birefringence Chart \[evidentscientific.com\]](https://evidentscientific.com)
- [14. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [15. pnas.org \[pnas.org\]](https://pnas.org)
- [16. doitpoms.ac.uk \[doitpoms.ac.uk\]](https://doitpoms.ac.uk)
- [17. Artificial web of disclination lines in nematic liquid crystals - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. doitpoms.ac.uk \[doitpoms.ac.uk\]](https://doitpoms.ac.uk)
- [19. dspace.rri.res.in \[dspace.rri.res.in\]](https://dspace.rri.res.in)
- [20. On the schlieren texture in nematic and smectic liquid crystals - Journal of the Chemical Society, Faraday Transactions 2: Molecular and Chemical Physics \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [21. Molecular Expressions Photo Gallery: Liquid Crystal - Nematic Liquid Crystal \[micro.magnet.fsu.edu\]](#)
- [22. royalsocietypublishing.org \[royalsocietypublishing.org\]](https://royalsocietypublishing.org)
- [23. tandfonline.com \[tandfonline.com\]](https://tandfonline.com)

- [24. Microscope Alignment for Köhler Illumination | Nikon's MicroscopyU \[microscopyu.com\]](#)
- [25. How to Set Up Koehler Illumination on Your Upright Light Microscope | ZEISS \[zeiss.com\]](#)
- [26. eprints.whiterose.ac.uk \[eprints.whiterose.ac.uk\]](#)
- [27. quekett.org \[quekett.org\]](#)
- [28. scientifica.uk.com \[scientifica.uk.com\]](#)
- [29. ZEISS Microscopy Online Campus | Microscopy Basics | Kohler Illumination \[zeiss-campus.magnet.fsu.edu\]](#)
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